

Application of Diethylenetriamine in Sensitizing Nitromethane: Application Notes and Protocols

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Compound of Interest

Compound Name: Diethylenetetramine

CAS No.: 1336-49-8

Cat. No.: B12653574

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Introduction

Nitromethane (NM), a monopropellant, is known for its relative insensitivity to detonation. However, its sensitivity can be significantly enhanced by the addition of certain chemical compounds, a process known as sensitization. Among the most effective sensitizers are organic amines, with diethylenetriamine (DETA) being a prominent example. The addition of small quantities of DETA to nitromethane drastically reduces its critical diameter and increases its susceptibility to initiation by shock waves.^{[1][2][3][4][5]} This heightened sensitivity is attributed to the formation of the aci-form of nitromethane in a basic solution, which is more reactive.^{[1][4]} This document provides detailed application notes and experimental protocols for the use of DETA as a sensitizer for nitromethane, targeting researchers in the fields of energetic materials and related areas.

Application Notes

The primary application of sensitizing nitromethane with diethylenetriamine is to create liquid explosive compositions with tailored detonation properties. The addition of DETA allows for the

reliable initiation of detonation in smaller charge diameters and with less powerful initiators than what is required for pure nitromethane.[1][4]

Key effects of DETA sensitization include:

- **Reduction of Critical Diameter:** The minimum diameter of a cylindrical charge that can sustain a steady detonation is known as the critical diameter. The addition of DETA significantly reduces the critical diameter of nitromethane.[1][3][4][5] This effect is concentration-dependent, with a minimum critical diameter being achieved at a specific DETA concentration, beyond which the critical diameter may start to increase again.[3][5]
- **Increased Detonation Velocity at Low Concentrations:** At very low concentrations (around 0.1-0.2% by weight), DETA can cause a slight increase in the detonation velocity of nitromethane.[2][6][7] However, as the concentration increases further, the detonation velocity generally decreases due to DETA acting as a diluent and reducing the overall heat of the explosion.[2][8]
- **Reduced Reaction Time:** The characteristic reaction time in the detonation wave is reduced with the addition of DETA, indicating a faster chemical reaction rate.[2][6][9]
- **Altered Shock Sensitivity:** Amines, including DETA, are known to sensitize nitromethane to shock initiation.[1][4] This means that a lower pressure shock wave is required to initiate detonation in the sensitized mixture.

The selection of DETA concentration is a critical parameter that depends on the desired application. For applications requiring maximum sensitivity and a small critical diameter, an optimal concentration of DETA must be determined experimentally. It is important to note that while DETA is an effective sensitizer, it is a caustic and toxic compound, and appropriate safety precautions must be taken during handling.[10]

Quantitative Data Summary

The following tables summarize the quantitative data on the effects of diethylenetriamine concentration on the detonation properties of nitromethane, as reported in the cited literature.

Table 1: Effect of DETA Concentration on Detonation Velocity and Other Parameters

DETA Concentration (wt%)	Density (g/cm ³)	Detonation Velocity (D, km/s)	Particle Velocity (u, km/s)	Pressure (p, GPa)	Source
0	1.137	6.27	1.82	13.0	[8]
0.0125	1.137	6.36	1.88	13.6	[8]
0.025	1.137	6.36	1.88	13.6	[8]
0.05	1.137	6.36	1.88	13.6	[8]
0.1	1.137	6.35	1.88	13.6	[8]
0.2	1.137	6.35	1.87	13.4	[8]
0.25	1.136	6.29	1.87	13.4	[8]
0.5	1.136	6.29	1.87	13.3	[8]
1	1.135	6.28	1.87	13.3	[8]
2	1.133	6.28	1.83	13.0	[8]
5	1.126	6.22	1.81	12.6	[8]
10	1.116	6.19	1.48	10.2	[8]
15	1.105	6.15	-	-	[8]

Table 2: Detonation Velocity of NM/DETA Solutions at Various Concentrations

DETA Concentration (wt%)	Detonation Velocity (D, km/s)
~0.1	Increases
0.2	Maximum
~0.3	Returns to near neat NM value
0.5 - 10	Monotonically decreases

Source:[\[2\]](#)

Table 3: Critical Diameter of NM/DETA Mixtures

DETA Concentration (wt%)	Confinement	Critical Diameter (mm)
0 to 2.5	-	Decreases from ~18 to 4.7

Source:[4]

Experimental Protocols

The following protocols are derived from the methodologies described in the referenced literature. They provide a general framework for preparing and testing diethylenetriamine-sensitized nitromethane.

Protocol for Preparation of NM/DETA Mixtures

Objective: To prepare homogeneous mixtures of nitromethane and diethylenetriamine at specified weight percentages.

Materials:

- Nitromethane (NM), analytical grade
- Diethylenetriamine (DETA), analytical grade
- Glass beakers or flasks
- Magnetic stirrer and stir bars
- Analytical balance (accuracy ± 0.001 g)
- Personal Protective Equipment (PPE): safety goggles, chemical-resistant gloves, lab coat.

Procedure:

- Ensure all work is conducted in a well-ventilated fume hood due to the toxicity of the components.

- Determine the desired total mass of the mixture and the weight percentages of NM and DETA.
- Tare a clean, dry glass beaker on the analytical balance.
- Carefully weigh the required amount of nitromethane into the beaker.
- In the same beaker, carefully add the required amount of diethylenetriamine.
- Place a magnetic stir bar into the beaker.
- Place the beaker on a magnetic stirrer and stir the mixture at a moderate speed until it is visually homogeneous. This should be done immediately before the experiment to ensure uniformity.[8]

Protocol for Determination of Detonation Velocity using VISAR

Objective: To measure the steady-state detonation velocity of NM/DETA mixtures.

Apparatus:

- Velocity Interferometer System for Any Reflector (VISAR)
- Explosive charge confinement tubes (e.g., polypropylene, steel, or brass)[2][8]
- Initiation system (e.g., pressed TNT charge, electric blasting cap)[8]
- High-speed data acquisition system
- Water window or other transparent window material
- Thin aluminum foil (e.g., 7 μm thick)[8]

Procedure:

- Prepare the NM/DETA mixture according to Protocol 4.1.

- Fill the explosive charge tube with the prepared mixture, ensuring no air bubbles are trapped. The charge dimensions should be sufficient to ensure a steady-state detonation is achieved (typically a length of at least 5-6 times the charge diameter).
- Place a thin aluminum foil at the end of the charge, followed by a water window. The foil acts as the reflector for the VISAR laser.[8]
- Position the VISAR probe to focus the laser onto the aluminum foil through the water window.
- Place the initiation system at the opposite end of the charge tube.
- Arm the initiation system and the data acquisition system.
- Initiate the detonation.
- The VISAR will record the velocity of the explosive-water interface, from which the particle velocity and detonation velocity can be derived. The accuracy of velocity measurements can be on the order of ± 10 m/s.[2][8]

Protocol for Determination of Critical Diameter

Objective: To determine the minimum charge diameter that can sustain a detonation for a given NM/DETA mixture.

Apparatus:

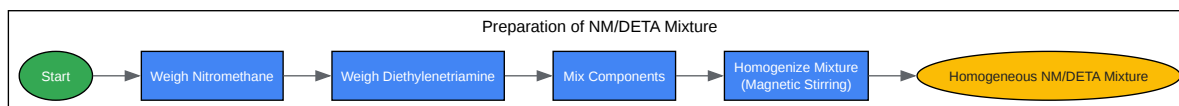
- A series of confinement tubes of varying internal diameters (e.g., glass, PVC, or Tygon™)[3][5]
- Initiation system (e.g., electric blasting cap)
- Witness plate (e.g., steel or aluminum)
- High-speed camera (optional, for observing the detonation propagation)

Procedure:

- Prepare the NM/DETA mixture of the desired concentration.
- Select a tube of a specific diameter and fill it with the mixture.
- Insert an initiator into one end of the tube.
- Place a witness plate at the opposite end of the tube.
- Initiate the charge.
- Examine the witness plate for evidence of detonation (e.g., a clean hole punched through the plate indicates a high-order detonation, while fragmentation or no damage suggests failure).
- Repeat the experiment with tubes of different diameters.
- The critical diameter is bracketed between the smallest diameter that sustained a detonation and the largest diameter that failed.
- Alternatively, for higher accuracy, a fixed tube diameter can be used while varying the sensitizer concentration to find the critical concentration for that diameter.

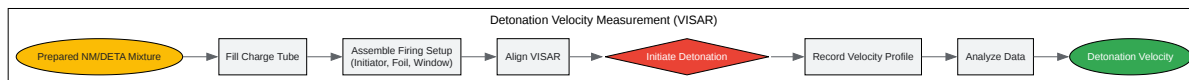
Visualizations

The following diagrams illustrate the experimental workflows for the sensitization and testing of nitromethane with diethylenetriamine.



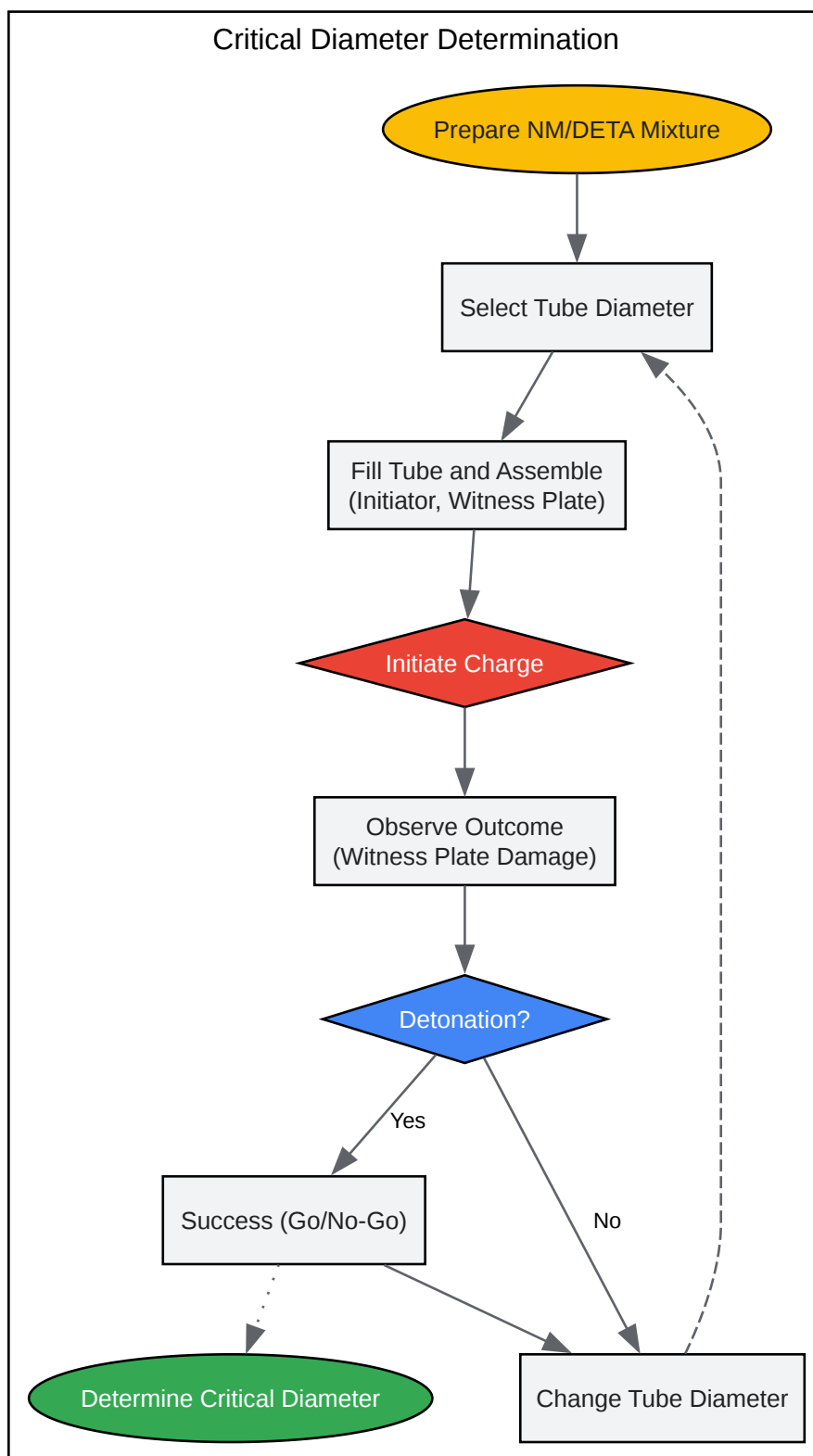
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Caption: Workflow for the preparation of a homogeneous nitromethane and diethylenetriamine mixture.



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Caption: Experimental workflow for measuring the detonation velocity of NM/DETA mixtures using VISAR.



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Caption: Iterative workflow for the determination of the critical diameter of NM/DETA mixtures.

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